

An In-depth Technical Guide on Acetamide Sulfate: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetamide sulfate

Cat. No.: B15344826

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetamide sulfate, the salt formed from the reaction of acetamide and sulfuric acid, is a compound of interest due to the versatile nature of its parent molecule, acetamide. While the specific historical event of its discovery is not well-documented in scientific literature, its existence is a fundamental consequence of the acid-base chemistry between a weak base (acetamide) and a strong acid (sulfuric acid). This guide provides a comprehensive overview of **acetamide sulfate**, including its chemical properties, inferred historical context based on related research, and relevant experimental considerations. The document is intended to serve as a technical resource for researchers and professionals in chemistry and drug development who may encounter or have an interest in this and similar compounds.

Introduction

Acetamide (CH_3CONH_2) is a simple amide derived from acetic acid and ammonia. It has found applications as a plasticizer, an industrial solvent, and more recently, in cryopreservation.^{[1][2]} The interaction of amides with strong acids like sulfuric acid is a classic topic in organic chemistry. The protonation of the amide group by sulfuric acid leads to the formation of a salt, in this case, **acetamide sulfate**.^{[3][4]}

While a singular "discovery" of **acetamide sulfate** is not prominently recorded, the study of sulfuric acid derivatives of amides dates back to at least the early 20th century. Patents from

the 1930s describe the synthesis of various "sulphuric acid derivatives of amides" for use as wetting, cleansing, and dispersing agents, indicating an early industrial interest in this class of compounds.[5] It is plausible that **acetamide sulfate** was synthesized and characterized during this period as part of broader investigations into amide chemistry, even if it was not the specific subject of a dedicated publication.

Chemical Properties and Characterization

Acetamide sulfate is the salt formed through the protonation of the carbonyl oxygen of acetamide by sulfuric acid. This acid-base reaction is a straightforward process.[3][4]

Molecular Formula: $C_2H_7NO_5S$ [6]

CAS Number: 115865-86-6[6]

Chemical Structure:

The structure of **acetamide sulfate** involves the protonated acetamide cation and the bisulfate anion.

Quantitative Data

Precise experimental data for the physical properties of isolated **acetamide sulfate** from the time of its initial synthesis are not readily available in the reviewed literature. However, modern computational and experimental data for acetamide provide a baseline for understanding its properties.

Property	Acetamide (CH ₃ CONH ₂) Value	Acetamide Sulfate (Computed)	Reference
Molar Mass	59.07 g/mol	157.15 g/mol	[7],[6]
Melting Point	79-81 °C	Not available	[7]
Boiling Point	221.2 °C (decomposes)	Not available	[7]
Solubility in Water	2000 g/L	Likely high	[7]
pKa (of conjugate acid)	~ -0.5	Not applicable	

Experimental Protocols

While a specific historical protocol for the synthesis of **acetamide sulfate** is not available, a general procedure can be inferred from the principles of acid-base chemistry and methods for preparing similar amide salts.

General Synthesis of Acetamide Sulfate

This protocol is a generalized representation of how **acetamide sulfate** would be formed.

Materials:

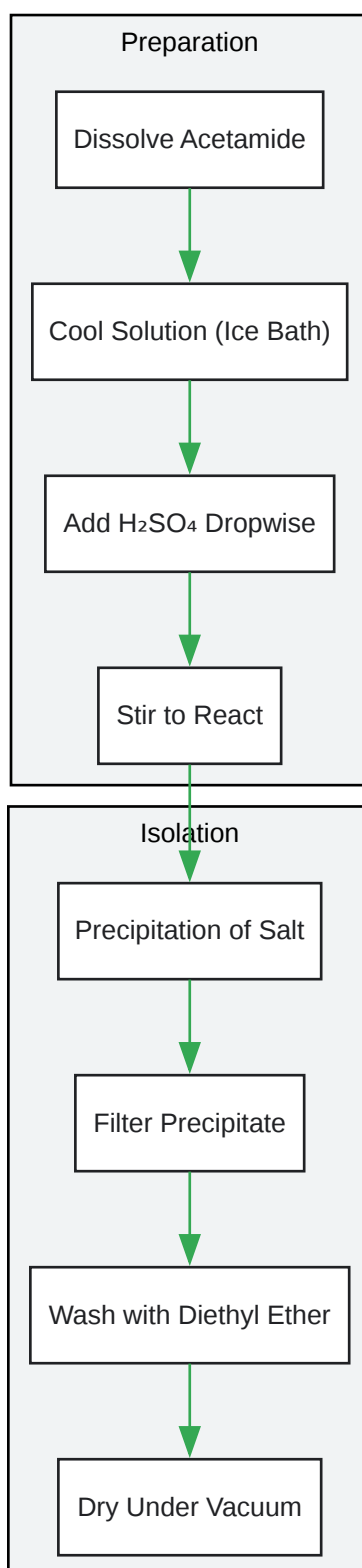
- Acetamide (high purity)
- Concentrated sulfuric acid (98%)
- Anhydrous diethyl ether (or another suitable non-polar solvent)

Procedure:

- Dissolve a known quantity of acetamide in a minimal amount of a suitable solvent in which acetamide is soluble but the salt is not (e.g., a polar aprotic solvent).
- Cool the solution in an ice bath.

- Slowly add an equimolar amount of concentrated sulfuric acid dropwise with constant stirring. The reaction is exothermic.
- Continue stirring for a specified period (e.g., 1-2 hours) to ensure complete reaction.
- If a precipitate forms, collect it by filtration.
- Wash the precipitate with cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the resulting solid under vacuum.

Logical Workflow for Synthesis and Isolation:



[Click to download full resolution via product page](#)

Fig. 1: Generalized workflow for the synthesis and isolation of **acetamide sulfate**.

Signaling Pathways and Biological Activity

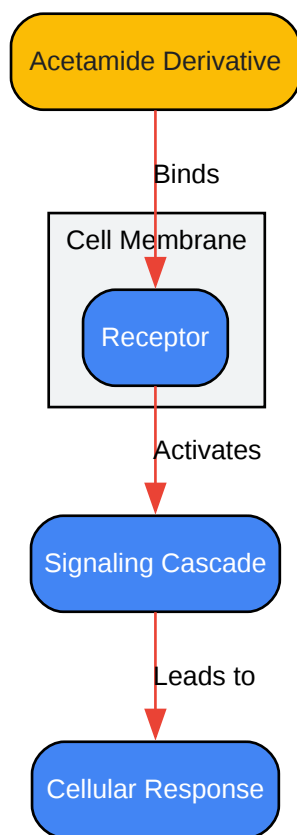
There is no direct evidence to suggest that **acetamide sulfate** itself is involved in specific biological signaling pathways. However, acetamide and its derivatives have been studied for their biological activities. For instance, acetamide has been investigated as a cryoprotectant, a substance that protects biological tissue from freezing damage.[8][9] Its mechanism of action in this context is related to its ability to form hydrogen bonds and disrupt the formation of ice crystals.[10]

Hypothetical Role in Cryopreservation:

The addition of an acid like sulfuric acid would likely alter the cryoprotective properties of acetamide, though this is not a common practice. The protonated acetamide would have different hydrogen bonding capabilities.

Signaling Pathway Diagram (Hypothetical Interaction):

This diagram illustrates a hypothetical scenario where an acetamide derivative might interact with a cellular pathway. This is for illustrative purposes only, as no specific pathway for **acetamide sulfate** is known.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is Acetamide used for? [synapse.patsnap.com]
- 2. abdulsattarsons.net [abdulsattarsons.net]
- 3. quora.com [quora.com]
- 4. guidechem.com [guidechem.com]
- 5. US1932176A - Sulphuric acid derivatives of amides - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]

- 7. Acetamide - Wikipedia [en.wikipedia.org]
- 8. Comparison of acetamide and dimethylsulfoxide as cryoprotectants of European brown hare (*Lepus europaeus*) spermatozoa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Chemical approaches to cryopreservation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on Acetamide Sulfate: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15344826#discovery-and-history-of-acetamide-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com